

Tetra-o-cresol orthosilicate CAS number and nomenclature.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	TETRA-O-CRESOL ORTHOSILICATE
Cat. No.:	B091441

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In-Depth Technical Guide: Tetra-o-cresol Orthosilicate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetra-o-cresol orthosilicate, a member of the tetra(aryloxy)silane family, is an organosilicon compound characterized by a central silicon atom bonded to four ortho-cresol groups through oxygen bridges. This structure imparts notable properties, particularly high thermal stability, which distinguishes it from its more common alkyl-substituted counterparts like tetraethyl orthosilicate (TEOS). While not as extensively studied as TEOS, its unique characteristics offer potential in specialized material science applications. This guide provides a comprehensive overview of its nomenclature, chemical properties, synthesis, and potential areas of application relevant to researchers in advanced materials and drug development.

Nomenclature and Identification

Correctly identifying and naming chemical compounds is critical for research and regulatory purposes. The nomenclature and identifiers for **tetra-o-cresol orthosilicate** are summarized below.

Identifier	Value
CAS Number	16714-40-2
IUPAC Name	tetrakis(2-methylphenoxy)silane
Molecular Formula	C ₂₈ H ₂₈ O ₄ Si
Molecular Weight	456.6 g/mol
InChI Key	TWMWZRUDJDOLDG-UHFFFAOYSA-N

Physicochemical Properties

Detailed quantitative physical property data for **tetra-o-cresol orthosilicate** is not widely available in public literature. However, qualitative descriptions and comparisons to related compounds provide valuable insights.

Property	Description
Thermal Stability	Exhibits excellent thermal stability, significantly higher than tetraalkyl orthosilicates. This is attributed to the stability of the aromatic ring structure.
Physical State	Exists as a liquid over a wide temperature range.
Hydrolytic Stability	The bulky ortho-cresol groups provide steric hindrance around the central silicon atom, which can slow down the rate of hydrolysis compared to less hindered alkyl orthosilicates.

For comparison, the properties of the related, well-characterized alkyl orthosilicates, Tetramethyl Orthosilicate (TMOS) and Tetraethyl Orthosilicate (TEOS), are provided below.

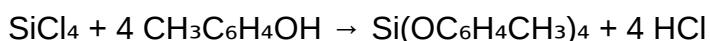
Property	Tetramethyl Orthosilicate (TMOS)	Tetraethyl Orthosilicate (TEOS)
CAS Number	681-84-5	78-10-4
Molecular Weight	152.22 g/mol	208.33 g/mol
Boiling Point	121-122 °C	168 °C
Density	1.023 g/mL at 25 °C	0.933 g/mL at 20 °C
Vapor Pressure	13 hPa at 20 °C	<1 mmHg at 20 °C

Synthesis of Tetra-o-cresol Orthosilicate

The primary method for synthesizing **tetra-o-cresol orthosilicate** is the phenolysis of a silicon halide, most commonly silicon tetrachloride (SiCl_4), with ortho-cresol.

Reaction Mechanism

The synthesis proceeds via a nucleophilic substitution reaction. The oxygen atom of the hydroxyl group in o-cresol acts as a nucleophile, attacking the electrophilic silicon atom of silicon tetrachloride. This results in the displacement of a chloride ion and the formation of a Si-O-Ar bond. The reaction continues in a stepwise manner until all four chlorine atoms have been substituted by o-cresol groups. The overall reaction is as follows:



A crucial aspect of this synthesis is the management of the hydrogen chloride (HCl) gas produced as a byproduct.

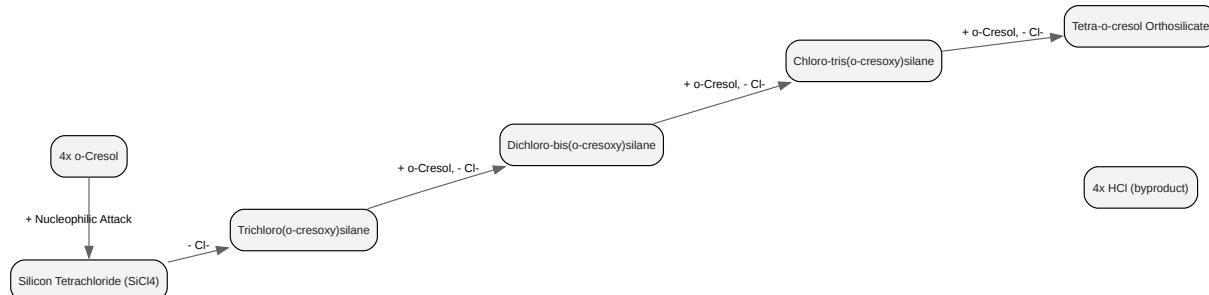
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Figure 1: Synthesis pathway of **Tetra-o-cresol Orthosilicate**.

Generalized Experimental Protocol

While a specific, detailed protocol for the synthesis of **tetra-o-cresol orthosilicate** is not readily available in the literature, a generalized procedure based on the known reaction of silicon tetrachloride with phenols can be outlined as follows. Note: This procedure should be performed by qualified personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Silicon tetrachloride (SiCl_4)
- Ortho-cresol (o-cresol)
- Anhydrous non-polar solvent (e.g., toluene or xylene)
- Inert gas (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** A multi-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, a condenser, and an inlet for inert gas. The system is purged with the inert gas to ensure anhydrous conditions.
- **Reagent Preparation:** A solution of o-cresol in the anhydrous solvent is prepared. A molar ratio of at least 4:1 of o-cresol to silicon tetrachloride is recommended to favor the formation of the fully substituted product.
- **Reaction:** The solution of o-cresol is charged into the reaction flask. Silicon tetrachloride is added dropwise from the dropping funnel to the stirred solution at a controlled temperature. The reaction is exothermic, so cooling may be necessary.
- **HCl Removal:** The reaction generates HCl gas, which can be vented through a scrubber containing a basic solution (e.g., sodium hydroxide).
- **Reaction Completion and Workup:** After the addition of SiCl_4 is complete, the reaction mixture is typically heated to reflux for a period to ensure the reaction goes to completion. The reaction progress can be monitored using appropriate analytical techniques (e.g., GC-MS or NMR).
- **Purification:** The resulting solution is cooled, and any precipitated salts (if a base was used to scavenge HCl) are removed by filtration. The solvent is then removed under reduced pressure. The crude product can be further purified by vacuum distillation.

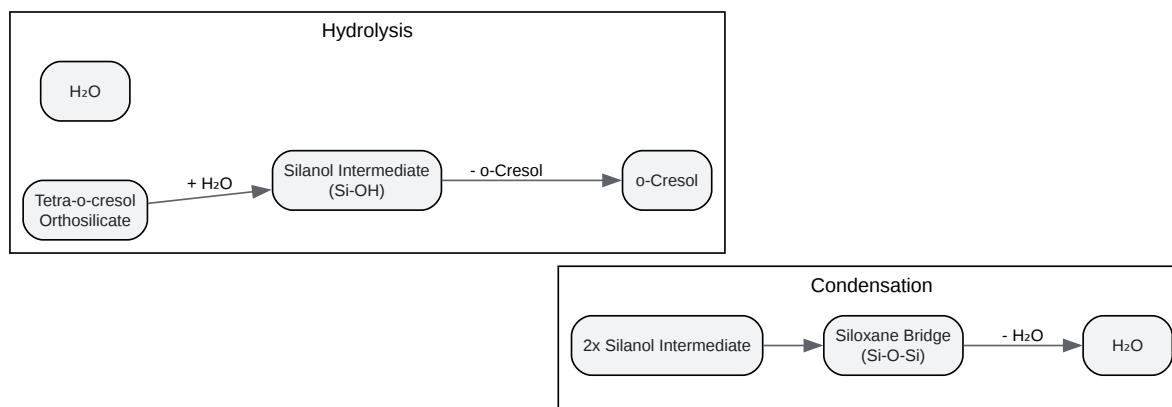
Hydrolysis

Similar to other alkoxy silanes, **tetra-o-cresol orthosilicate** can undergo hydrolysis, although at a slower rate due to steric hindrance. The hydrolysis process involves the cleavage of the Si-O-Ar bonds by water, leading to the formation of silanols (Si-OH) and the release of o-cresol. These silanol intermediates are reactive and can undergo condensation reactions to form siloxane (Si-O-Si) bridges, ultimately leading to the formation of a silica-based network.

The general steps for acid-catalyzed hydrolysis are:

- **Protonation:** An oxygen atom on an aryloxy ligand is protonated.

- Nucleophilic Attack: A water molecule attacks the silicon center.
- Leaving Group Departure: The protonated leaving group (o-cresol) is displaced, forming a silanol group.



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Figure 2: General mechanism for hydrolysis and condensation.

Applications and Relevance to Drug Development

Direct applications of **tetra-o-cresol orthosilicate** in drug development are not documented in the current literature. However, the broader class of orthosilicates, particularly TEOS, has established uses that may be of interest to researchers in this field. These applications primarily leverage their ability to form silica networks through sol-gel processes.

- Precursor for Silica-Based Materials: Aryloxy-substituted silanes are used as precursors for silicon dioxide films and as crosslinking agents in the production of silicone polymers. These materials can be engineered for high thermal stability.
- Potential in Drug Delivery Systems: TEOS is used to prepare silica xerogels and hydrogels which can act as drug carriers. These silica-based materials can be formulated to control the

release of incorporated drugs. While **tetra-o-cresol orthosilicate** is not directly used, its different hydrolysis kinetics and the properties of the resulting matrix could offer an alternative approach for specialized drug delivery systems where, for instance, a different release profile or material property is desired.

- **High-Performance Polymers and Coatings:** The high thermal stability of aryloxy-substituted silanes makes them suitable for creating high-performance polymers and coatings. In the context of biomedical devices or implants, such stable and inert coatings could be of interest.

While **tetra-o-cresol orthosilicate** itself has not been explored in these areas, its properties suggest it could be a candidate for creating novel silica-based materials with enhanced thermal and chemical stability for advanced applications. Further research would be needed to evaluate its biocompatibility and suitability for pharmaceutical or biomedical applications.

Conclusion

Tetra-o-cresol orthosilicate is a specialty organosilicon compound with the CAS number 16714-40-2 and the IUPAC name tetrakis(2-methylphenoxy)silane. Its key distinguishing feature is its high thermal stability, a direct result of the four o-cresol groups attached to the central silicon atom. While it is not as commonly used as its alkyl counterparts, it holds potential for applications in materials science where high performance and thermal resistance are required. For the drug development community, while direct applications are yet to be discovered, it represents a potential precursor for novel silica-based materials with unique properties that could be explored for advanced drug delivery systems or biomedical coatings. Further research into its synthesis, purification, and biocompatibility is warranted to unlock its full potential.

- To cite this document: BenchChem. [Tetra-o-cresol orthosilicate CAS number and nomenclature.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b091441#tetra-o-cresol-orthosilicate-cas-number-and-nomenclature>

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